

Comprehensive Structural Elucidation of 1,2-Dideoxy-D-ribofuranose

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Compound of Interest

Compound Name: 1,2-DIDEOXY-D-RIBOFURANOSE

CAS No.: 91121-19-6

Cat. No.: B1205667

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Executive Summary & Chemical Context[1][2][3][4][5][6]

1,2-dideoxy-D-ribofuranose (CAS: 91547-59-0), often denoted as dR(H) or the tetrahydrofuran (THF) spacer in nucleic acid chemistry, represents the sugar backbone of a 2'-deoxyribonucleoside where the nucleobase has been replaced by a hydrogen atom.

Unlike standard reducing sugars, this molecule lacks an anomeric hydroxyl group; it is chemically a cyclic ether.[1] Consequently, it does not mutarotate and presents a fixed stereochemical window.[1] The primary challenge in elucidation is distinguishing it from its diastereomers (e.g., the xylo- or arabino- configurations) and confirming the regiospecificity of the deoxygenation, particularly when synthesized via degradation of thymidine or reduction of ribonolactones.

Chemical Identity[1][4][5][7]

- IUPAC Name: (2R,3S)-2-(hydroxymethyl)tetrahydrofuran-3-ol

- Common Name: **1,2-dideoxy-D-ribofuranose**; 1,4-anhydro-2-deoxy-D-erythro-pentitol[2]
- Molecular Formula: C5H8O4

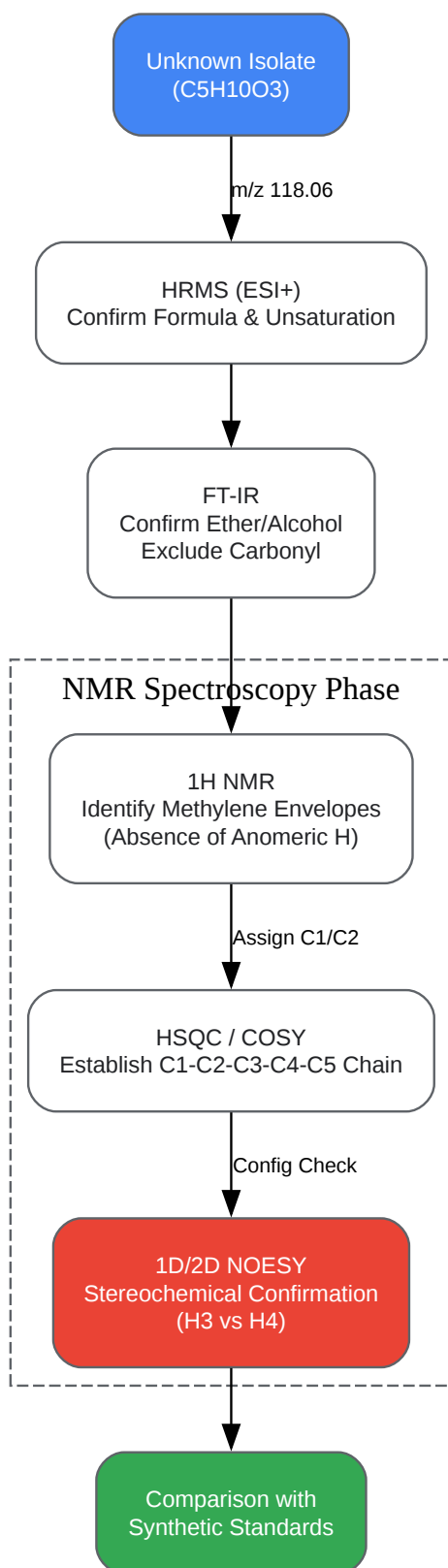
[1]

- Exact Mass: 118.0630 Da[1]

Analytical Strategy & Workflow

The elucidation relies on establishing the connectivity of the tetrahydrofuran ring and, crucially, proving the cis-relationship between the C3-hydroxyl and the C4-hydroxymethyl group (using standard sugar numbering) which defines the D-ribo configuration.

Elucidation Logic Diagram



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Figure 1: Step-by-step structural elucidation workflow prioritizing stereochemical verification.

Experimental Protocols & Data Analysis

High-Resolution Mass Spectrometry (HRMS)

Objective: Confirm molecular formula and degree of unsaturation (DoU = 1, corresponding to the ring).

- Method: ESI-TOF or Orbitrap in positive mode (or [\[1\]](#))
- Expected Data:
 - is often weak due to lack of basic sites.[\[1\]](#)
 - Look for [\[1\]](#)
 - Fragmentation: Loss of (18 Da) and (30 Da) is characteristic of hydroxymethyl-substituted cyclic ethers.[\[1\]](#)

Nuclear Magnetic Resonance (NMR) Strategy

This is the definitive method.[\[1\]](#) The numbering used below follows the sugar convention to maintain relevance to nucleic acid researchers:

- C1: The methylene group replacing the anomeric carbon.
- C2: The methylene group (deoxy position).[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- C3: Methine with secondary OH.[\[1\]](#)
- C4: Methine with hydroxymethyl group.[\[1\]](#)
- C5: Exocyclic hydroxymethyl.[\[1\]](#)

Protocol: Sample Preparation

- Solvent: Use

(99.96% D) for general assignment to eliminate OH coupling.[\[1\]](#) Use

if observing OH protons is necessary to confirm exchangeability.

- Concentration: 10-15 mg in 600 μ L solvent.

- Reference: Internal TSP (

) or TMS (

).

^1H NMR Assignment Logic (600 MHz)

The spectrum is distinct from D-ribose because the low-field anomeric signal (~5-6 ppm) is absent. Instead, we observe two distinct methylene envelopes.[\[1\]](#)

Position (Sugar #)	Type	Chemical Shift (ngcontent- ng- c230746152 7="" _ngghost-ng- c276456763 2="" class="inlin e ng-star- inserted"> , ppm)	Multiplicity	Key Coupling (, Hz)	Interpretati on
H1'a / H1'b	(Ether)	3.80 – 4.05	Multiplet		Deshielded by ring oxygen.[1] Corresponds to C5 of THF. [1]
H2'a / H2'b	(Alkane)	1.80 – 2.20	Multiplet	-	Shielded.[1] Key indicator of "1,2- dideoxy" nature.[1][6]
H3'	(Methine)	4.30 – 4.45	Multiplet	-	Carries the secondary OH.[1]
H4'	(Methine)	3.90 – 4.10	Multiplet	-	Branch point for exocyclic .[1]
H5'a / H5'b	(Alcohol)	3.55 – 3.75	dd / m		Exocyclic hydroxymeth yl.[1]

2D NMR Connectivity (COSY & HSQC)

- COSY: Trace the spin system:
 - .
 - The H1-H2 correlation confirms the reduction of the anomeric center.
 - The H3-H4 correlation establishes the ring closure points.
- HSQC: Differentiates the three groups.
 - C1 (Ether):
ppm (Inverted phase in DEPT-135).[\[1\]](#)
 - C2 (Alkane):
ppm (Inverted phase in DEPT-135).[\[1\]](#)
 - C5 (Alcohol):
ppm (Inverted phase in DEPT-135).[\[1\]](#)

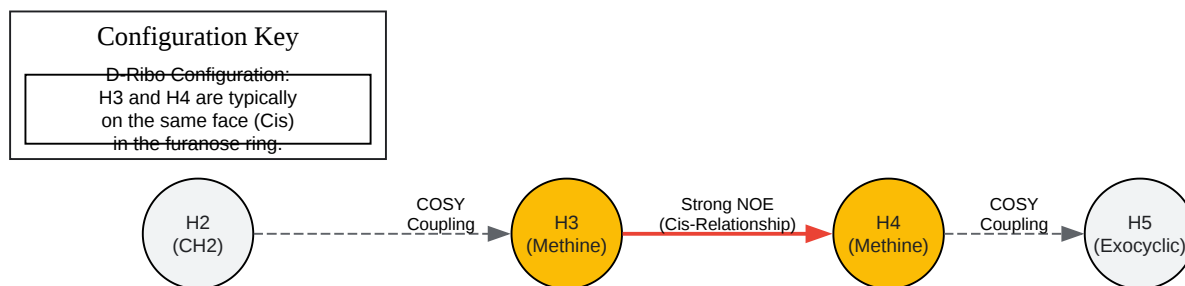
Stereochemical Validation (The "D-Ribo" Confirmation)

The critical distinction between **1,2-dideoxy-D-ribofuranose** and its arabino or xylo isomers lies in the relative configuration of C3 and C4.

- D-Ribofuranose Configuration: The C3-OH and the C4-hydroxymethyl group are on the same side (cis) of the ring envelope (specifically, in the standard envelope conformation, H3 and H4 are often pseudo-cis or gauche, but the key is the NOE).
- NOE Expectation:
 - Irradiate H3: Strong NOE enhancement at H4.

- Irradiate H1 (pro-S or pro-R): Determine spatial proximity to H3/H4 to assign the specific envelope conformation (typically South-type/C2-endo for deoxy sugars, though the abasic site is more flexible).

Stereochemistry Diagram



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Figure 2: NOE correlation network required to confirm the erythro (ribo) stereochemistry.

Synthesis & Impurity Profiling

Understanding the source dictates the impurity profile during elucidation.

- Route A: Reduction of D-Ribonolactone
 - Process: D-ribose
 - Ribonolactone
 - Deoxygenation.[1]
 - Impurities: Residual lactones (IR signal at 1780) or incomplete reduction products.[1]
- Route B: Nucleoside Degradation (e.g., from Thymidine)
 - Process: 5'-DMTr-Thymidine

Reduction/Elimination of base

Deprotection.[1]

- Impurities: Trace thymine (aromatic protons ~7.5 ppm) or DMTr alcohol.[1]

References

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